

# Technical Guide: 2-Ethylfuran-d5 Certificate of Analysis and Purity

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## Compound of Interest

Compound Name: 2-Ethylfuran-d5

Cat. No.: B12389244

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical profile of **2-Ethylfuran-d5**, a deuterated analog of 2-ethylfuran. Due to the limited public availability of a specific Certificate of Analysis, this document compiles representative data and methodologies based on available technical information and common analytical practices for stable isotope-labeled compounds.

## Physicochemical and Purity Data

The following table summarizes the typical physicochemical properties and purity specifications for **2-Ethylfuran-d5**. This data is aggregated from various chemical suppliers and databases.

Parameter	Specification
Chemical Name	2-(Ethyl-d5)furan
Synonyms	2-Ethylfuran D5 (Ethyl D5)[1]
CAS Number	2477520-26-4[2][3]
Molecular Formula	C <sub>6</sub> D <sub>5</sub> H <sub>3</sub> O
Molecular Weight	101.16 g/mol [1][4]
Purity	Approximately 90%[1][4]
Isotopic Enrichment	Not specified, but typically >98% for deuterated standards
Appearance	Neat liquid
Storage	Recommended storage at +4°C[3]

## Experimental Protocols

The purity and identity of **2-Ethylfuran-d5** are typically determined using a combination of chromatographic and spectroscopic techniques. The following are representative experimental protocols.

### Gas Chromatography-Mass Spectrometry (GC-MS) for Purity Assessment

Gas chromatography coupled with mass spectrometry is a primary method for determining the purity of volatile compounds like **2-Ethylfuran-d5** and for separating it from its non-deuterated counterpart and other impurities.

Instrumentation:

- Gas Chromatograph: Agilent 8890 GC System or equivalent
- Mass Spectrometer: Agilent 5977B GC/MSD or equivalent
- Column: Restek Rxi-5ms (30 m x 0.25 mm ID, 0.25 µm) or equivalent

- Injector: Split/Splitless injector

#### GC Conditions:

- Injection Volume: 1  $\mu$ L
- Injector Temperature: 250 °C
- Split Ratio: 10:1
- Oven Program:
  - Initial Temperature: 40 °C, hold for 2 minutes
  - Ramp: 10 °C/min to 250 °C
  - Hold: 5 minutes at 250 °C
- Carrier Gas: Helium at a constant flow of 1.2 mL/min

#### MS Conditions:

- Ionization Mode: Electron Ionization (EI) at 70 eV
- Source Temperature: 230 °C
- Quadrupole Temperature: 150 °C
- Scan Range: m/z 35-350
- Data Acquisition: Full Scan and/or Selected Ion Monitoring (SIM)

**2-Ethylfuran-d5** is often used as an internal standard for the quantification of 2-ethylfuran and other related furans in various matrices, such as food samples.<sup>[5][6]</sup> The analytical methods for these applications often involve headspace (HS) or solid-phase microextraction (SPME) for sample introduction.<sup>[5][6]</sup>

## Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

NMR spectroscopy is used to confirm the molecular structure and the position of the deuterium labels.

Instrumentation:

- Spectrometer: Bruker Avance III 400 MHz or equivalent
- Solvent: Chloroform-d ( $\text{CDCl}_3$ )

$^1\text{H}$  NMR (Proton NMR): The proton spectrum is expected to show signals corresponding to the furan ring protons. The signals for the ethyl group protons will be absent or significantly reduced due to deuteration.

$^2\text{H}$  NMR (Deuterium NMR): The deuterium spectrum will show signals corresponding to the deuterium atoms on the ethyl group, confirming the location of the isotopic labels.

$^{13}\text{C}$  NMR (Carbon-13 NMR): The carbon spectrum will show signals for the carbon atoms in the furan ring and the ethyl group. The signals for the deuterated carbons will show characteristic splitting patterns (C-D coupling).

## Quality Control and Analysis Workflow

The following diagram illustrates a typical workflow for the quality control and analysis of a chemical reference standard like **2-Ethylfuran-d5**.

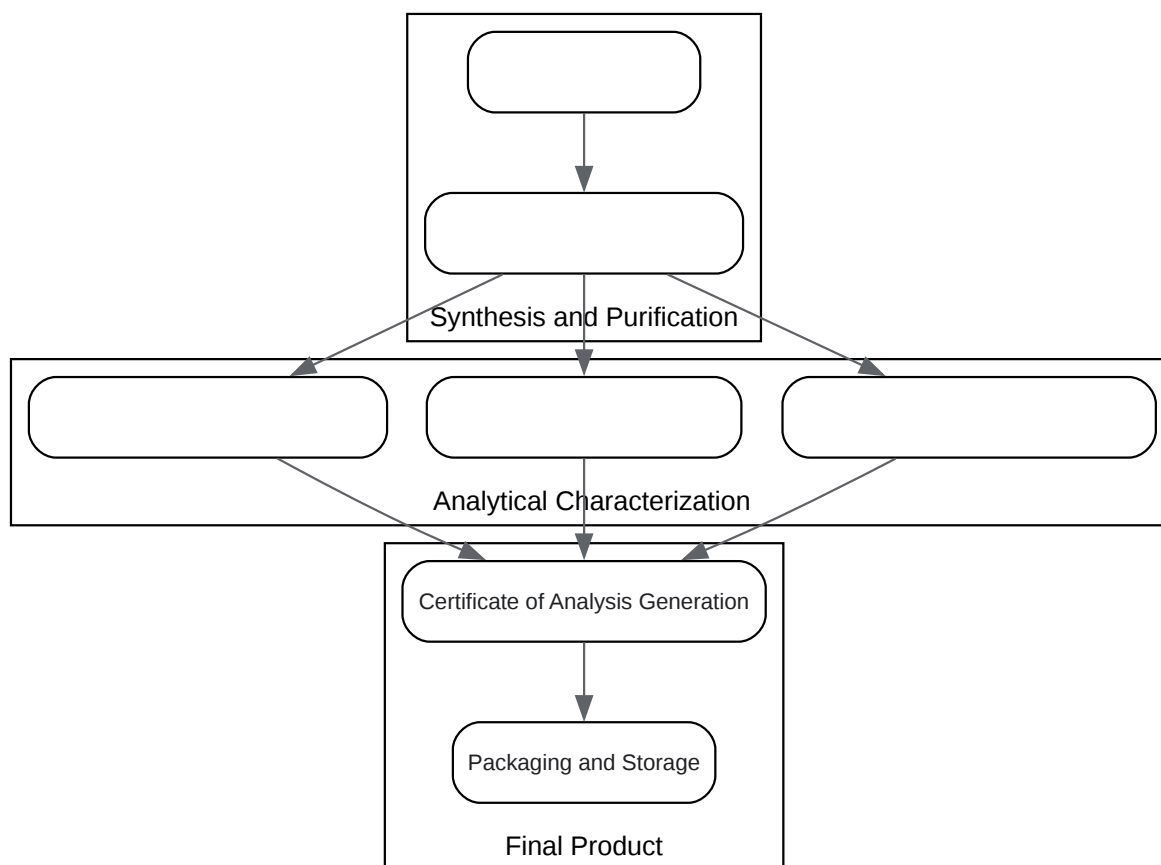


Figure 1. Quality Control Workflow for 2-Ethylfuran-d5

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Figure 1. Quality Control Workflow for **2-Ethylfuran-d5**

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## References

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